

Introduction: The Cornerstone of Orthogonal Peptide Chemistry

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Compound of Interest

Compound Name: *Fmoc-lys(boc)-osu*

CAS No.: 132307-50-7

Cat. No.: B613419

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N α -(9-Fluorenylmethoxycarbonyl)-N ϵ -(tert-butyloxycarbonyl)-L-lysine N-hydroxysuccinimide ester, commonly abbreviated as **Fmoc-Lys(Boc)-OSu**, is a pivotal amino acid derivative in the field of synthetic peptide chemistry.^{[1][2]} With the CAS number 132307-50-7, this compound is an indispensable building block for the incorporation of lysine residues into peptide sequences, particularly within the framework of Solid-Phase Peptide Synthesis (SPPS).^{[1][2]} Its utility is rooted in a sophisticated design that embodies the principle of orthogonal protection, allowing for the selective removal of specific protective groups under distinct chemical conditions. This guide, intended for researchers, scientists, and professionals in drug development, provides a comprehensive technical overview of **Fmoc-Lys(Boc)-OSu**, from its fundamental properties to its practical application and potential challenges.

The structure of **Fmoc-Lys(Boc)-OSu** is engineered for maximum control during peptide synthesis. It features three key functional components:

- The Fmoc (9-Fluorenylmethoxycarbonyl) group: This bulky aromatic group protects the α -amino (N α) group of lysine. It is stable to acidic conditions but is readily cleaved under mild basic conditions, typically using a solution of piperidine in a polar aprotic solvent like N,N-dimethylformamide (DMF).^{[3][4][5]}

- The Boc (tert-butyloxycarbonyl) group: This group protects the ϵ -amino ($N\epsilon$) group located on the lysine side chain. In contrast to the Fmoc group, the Boc group is stable to basic conditions but is easily removed with moderately strong acids, such as trifluoroacetic acid (TFA).[6][7]
- The OSu (N-hydroxysuccinimide) ester: This moiety activates the C-terminal carboxyl group of the lysine derivative. The OSu group is an excellent leaving group, facilitating an efficient aminolysis reaction (amide bond formation) with the free N-terminal amine of a growing peptide chain.[8]

This strategic combination of a base-labile $N\alpha$ -protecting group and an acid-labile $N\epsilon$ -protecting group is the essence of its orthogonality.[3] This design allows for the sequential elongation of the peptide backbone by removing the Fmoc group at each cycle, while the Boc group on the lysine side chain remains intact. The Boc group is then typically removed during the final cleavage step, which simultaneously deprotects other acid-labile side-chain protecting groups and cleaves the completed peptide from its solid support.[3][6]

Physicochemical Properties and Quality Control

The reliability and reproducibility of peptide synthesis are directly dependent on the quality of the reagents used. **Fmoc-Lys(Boc)-OSu** must meet stringent purity criteria to prevent the incorporation of undesired modifications into the final peptide product.

Table 1: Key Physicochemical Data for **Fmoc-Lys(Boc)-OSu**



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Expert Insights on Quality & Stability

As a Senior Application Scientist, I cannot overstate the importance of reagent integrity. The N-hydroxysuccinimide ester is highly susceptible to hydrolysis.[16] Exposure to atmospheric moisture can lead to the degradation of **Fmoc-Lys(Boc)-OSu** into its corresponding carboxylic acid (Fmoc-Lys(Boc)-OH) and N-hydroxysuccinimide (NHS). This hydrolysis renders the amino acid derivative inactive for coupling, leading to failed sequences and significantly reduced yields. Therefore, it is critical to store the reagent under desiccated conditions and allow the container to equilibrate to room temperature before opening to prevent condensation.[17]

Purity, typically specified as $\geq 98\%$ by HPLC, is another critical parameter.[2] Impurities can arise from the synthesis of the compound itself or from its degradation. Lot-specific Certificates of Analysis (CoA) should always be reviewed, and for GMP-level work, independent verification of purity via High-Performance Liquid Chromatography (HPLC) is a standard practice.[18][19]

Synthesis and Chemical Logic

Fmoc-Lys(Boc)-OSu is synthesized from its precursor, Fmoc-Lys(Boc)-OH (CAS 71989-26-9). [1] The synthesis involves the activation of the carboxylic acid group of Fmoc-Lys(Boc)-OH by reacting it with N-Hydroxysuccinimide (CAS 6066-82-6), typically in the presence of a coupling agent like dicyclohexylcarbodiimide (DCC) or a water-soluble carbodiimide.[1] This reaction forms the active OSu ester, which is then purified to yield the final product.



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Caption: Orthogonal protection and activation strategy of **Fmoc-Lys(Boc)-OSu**.

Practical Application: A Validated SPPS Protocol

The following protocol outlines the manual incorporation of **Fmoc-Lys(Boc)-OSu** into a peptide sequence on a solid support (e.g., Rink Amide resin for a C-terminal amide).^[20] This protocol serves as a self-validating system, where successful execution of each step is a prerequisite for the next.

Experimental Protocol: Single Coupling Cycle

Materials:

- Fmoc-deprotected peptide-resin
- **Fmoc-Lys(Boc)-OSu**
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Deprotection solution: 20% (v/v) piperidine in DMF^[4]^[20]
- Coupling Base: N,N-Diisopropylethylamine (DIPEA)
- Kaiser Test Kit (for monitoring)

Methodology:

- Resin Preparation:
 - Place the Fmoc-protected peptide-resin in a suitable reaction vessel.
 - Swell the resin in DMF for 30-60 minutes.^[20]
- N α -Fmoc Deprotection:
 - Drain the DMF from the swelled resin.

- Add the 20% piperidine/DMF solution to the resin.
- Agitate the mixture for 5-10 minutes at room temperature.[4]
- Drain the solution and repeat the piperidine treatment for another 10-15 minutes to ensure complete deprotection. The progress can be monitored by observing the UV absorbance of the dibenzofulvene-piperidine adduct in the drained solution.[4][21]
- Drain the deprotection solution.
- Washing:
 - Wash the resin thoroughly to remove all traces of piperidine. A typical wash cycle is 5-7 times with DMF.
 - Perform a final wash with DCM and then DMF to prepare for coupling.
- Confirmation of Deprotection (Kaiser Test):
 - Take a small sample of resin beads.
 - Perform the Kaiser test. A positive result (blue beads) confirms the presence of a free primary amine, indicating successful Fmoc removal. If the test is negative, the deprotection step must be repeated.
- Coupling Reaction:
 - Dissolve **Fmoc-Lys(Boc)-OSu** (typically 2-4 equivalents relative to resin loading) in a minimal amount of DMF.
 - Note: Unlike coupling with Fmoc-amino acid-OH derivatives which require an external activator (like HBTU/HATU), the OSu ester is pre-activated. However, a non-nucleophilic base like DIPEA (2-4 equivalents) is often added to the resin to neutralize any residual piperidinium salts and facilitate the reaction.
 - Add the dissolved **Fmoc-Lys(Boc)-OSu** solution to the resin.

- Agitate the reaction mixture for 1-4 hours at room temperature. Reaction time may vary based on the sequence.
- Post-Coupling Washing:
 - Drain the coupling solution.
 - Wash the resin thoroughly with DMF (3-5 times) to remove excess reagents and byproducts.
 - Wash with DCM (2-3 times) and prepare for the next cycle.
- Confirmation of Coupling (Kaiser Test):
 - Perform a Kaiser test on a new sample of resin beads. A negative result (yellow/colorless beads) indicates that all free amines have reacted, signifying a complete coupling reaction. If the test is positive, the coupling step should be repeated.



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Caption: Workflow for a single coupling cycle using **Fmoc-Lys(Boc)-OSu** in SPPS.

Challenges and Troubleshooting: Field-Proven Insights

Even with high-quality reagents, challenges can arise during synthesis. Understanding the causality behind these issues is key to effective troubleshooting.

- Incomplete Coupling: As indicated by a positive Kaiser test post-coupling, this is often due to steric hindrance or peptide aggregation.
 - Causality: The growing peptide chain may fold back on itself, blocking access to the N-terminal amine.
 - Solution: Increase coupling time, use a higher excess of the amino acid derivative, or switch to a more effective solvent system (e.g., NMP or additions of DMSO) to disrupt secondary structures.[22]
- Side Reactions during Deprotection: The basic conditions required for Fmoc removal can sometimes lead to unwanted reactions.
 - Aspartimide Formation: If an aspartic acid residue is present in the sequence, the piperidine can catalyze the formation of a cyclic aspartimide intermediate. This can lead to a mixture of α - and β -linked peptides upon ring-opening.[4][22]
 - 3-(1-Piperidinyl)alanine Formation: This can occur with C-terminal cysteine residues, where base-catalyzed elimination is followed by the addition of piperidine.[22]
 - Solution: While not directly related to the lysine residue, it is a global consideration in Fmoc-SPPS. Using additives like HOBt in the deprotection solution can suppress aspartimide formation. For cysteine-related issues, choosing a more robust side-chain protecting group is advisable.[22]
- Reagent Instability: As previously mentioned, the OSu ester is moisture-sensitive.
 - Causality: Hydrolysis of the active ester leads to an unreactive carboxylic acid.
 - Solution: Strict adherence to anhydrous conditions is paramount. Always use fresh, high-quality, amine-free DMF for dissolving the reagent.[20] Do not prepare stock solutions of **Fmoc-Lys(Boc)-OSu** for long-term storage.[16]

Conclusion

Fmoc-Lys(Boc)-OSu is more than just a reagent; it is a sophisticated chemical tool that enables precise control over the synthesis of complex peptides. Its orthogonal protection scheme is a cornerstone of modern Fmoc-SPPS, facilitating the production of high-purity peptides for research, diagnostics, and therapeutic development.[2][23] By understanding its chemical principles, adhering to stringent quality control, and implementing validated protocols, researchers can effectively leverage the power of this versatile building block to advance the frontiers of science and medicine.

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